

physical and chemical properties of Ac-DL-Trp-OH

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Compound of Interest

Compound Name: Ac-DL-Trp-OH

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An In-depth Technical Guide to N-Acetyl-DL-Tryptophan (**Ac-DL-Trp-OH**)

Introduction

N-Acetyl-DL-Tryptophan (**Ac-DL-Trp-OH**) is the N-acetylated derivative of the essential amino acid DL-Tryptophan.[1] As a racemic mixture, it contains both N-Acetyl-L-Tryptophan and N-Acetyl-D-Tryptophan. This compound serves as a valuable resource in various scientific and industrial fields, including pharmaceutical development, biochemical research, and as a component in dietary supplements.[2] It is recognized as an endogenous metabolite and has been investigated for its neuroprotective properties and its role in cognitive function and mood regulation.[2][3] This guide provides a comprehensive overview of its physical and chemical properties, biological significance, and relevant experimental protocols for researchers, scientists, and drug development professionals.

Chemical and Physical Properties

The fundamental properties of **Ac-DL-Trp-OH** are summarized below. These data are crucial for handling, storage, and application in experimental settings.

Physical Properties

The physical characteristics of **Ac-DL-Trp-OH** determine its state and solubility, which are critical for formulation and experimental design.

Property	Value	Source(s)
Appearance	White to light yellow powder or crystals.	[4][5][6]
Melting Point	204-206 °C (with decomposition)	[4][7]
Solubility	Slightly soluble in cold water. [4][6] Very soluble in ethanol (96%). [4][8] Soluble in methanol and dilute solutions of alkali hydroxides. [4][5] Soluble in DMF (20 mg/ml) and DMSO (15 mg/ml). [9]	[4][5][6][8][9]
pKa	3.65 ± 0.10 (Predicted)	[4]
pH	3.25 (0.5g/L in H ₂ O at 20°C)	[4]

Chemical Properties

Chemical identifiers and descriptors provide specific information for the identification and characterization of the molecule.

Property	Value	Source(s)
Molecular Formula	C ₁₃ H ₁₄ N ₂ O ₃	[1][4][10]
Molecular Weight	246.26 g/mol	[1][4][10]
CAS Number	87-32-1	[4][10]
IUPAC Name	2-acetamido-3-(1H-indol-3-yl)propanoic acid	[1]
InChIKey	DZTHIGRZJZPRDV-UHFFFAOYSA-N	[4]
Canonical SMILES	<chem>CC(=O)NC(CC1=CNC2=CC=CC=C21)C(=O)O</chem>	[1]
Stability	Stable under recommended storage conditions. Incompatible with strong oxidizing agents.	[4][7]
Storage	Store at 2-8°C.[4] Keep in sealed containers in a cool, dry, and ventilated place.[6]	[4][6]

Spectroscopic Data

Spectroscopic information is vital for the analytical identification and quantification of the compound.

Property	Value	Source(s)
UV λ _{max}	222, 282, 291 nm	[9]

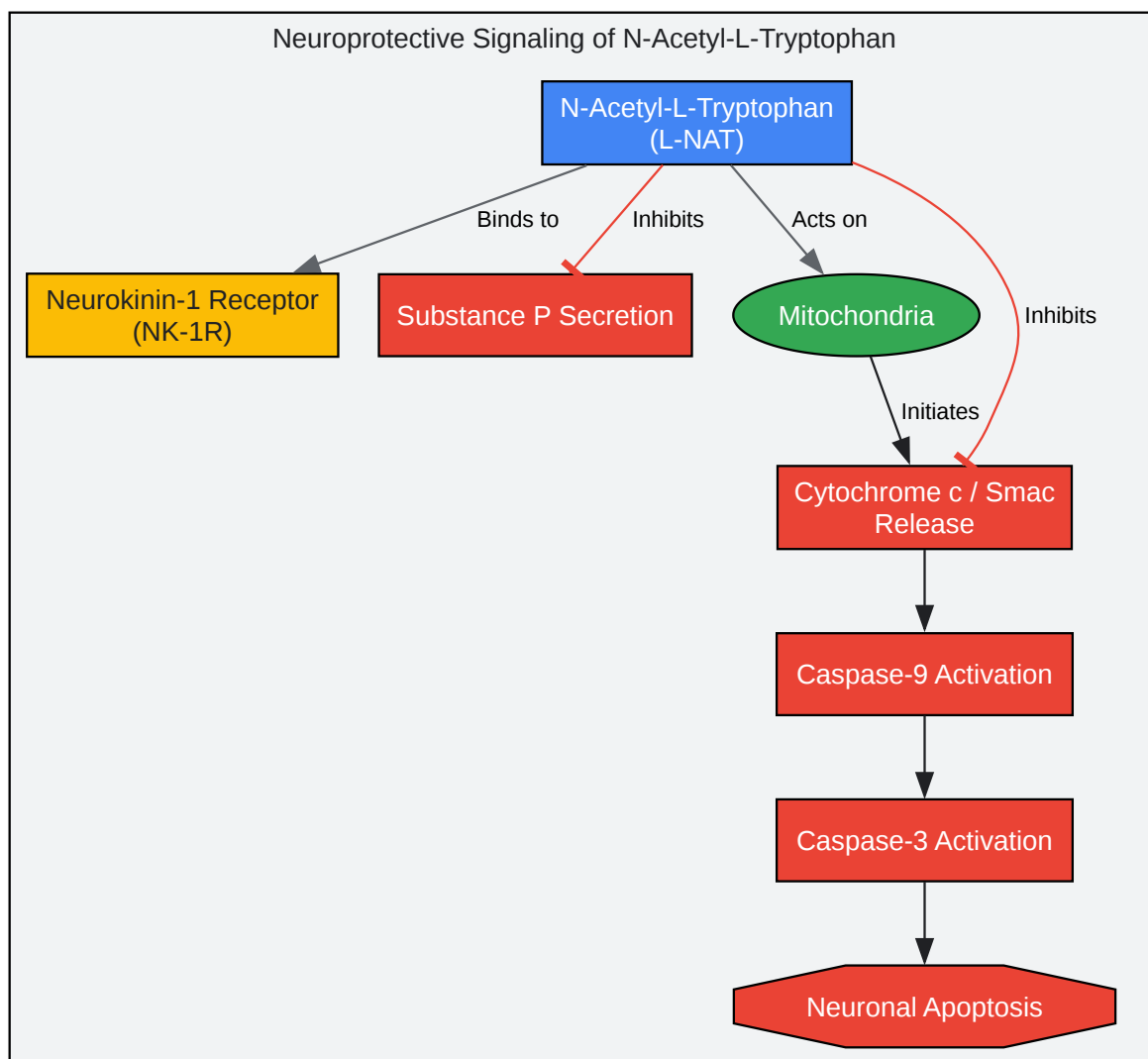
Biological Activity and Signaling Pathways

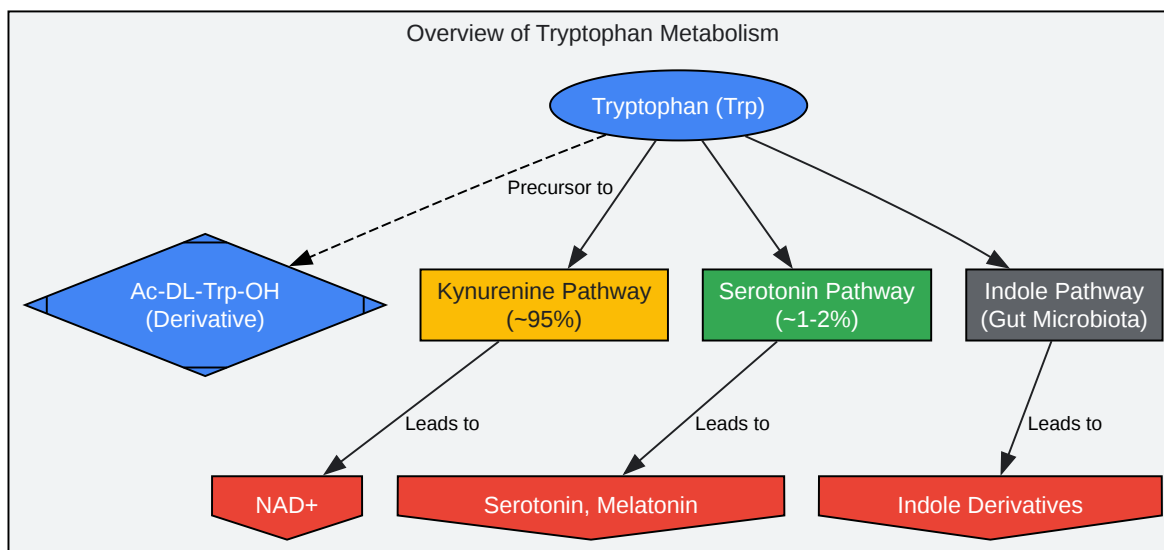
Ac-DL-Trp-OH is more than an amino acid derivative; it is a biologically active molecule with significant therapeutic potential. The L-enantiomer, N-Acetyl-L-Tryptophan (L-NAT), is primarily responsible for the observed neuroprotective effects.

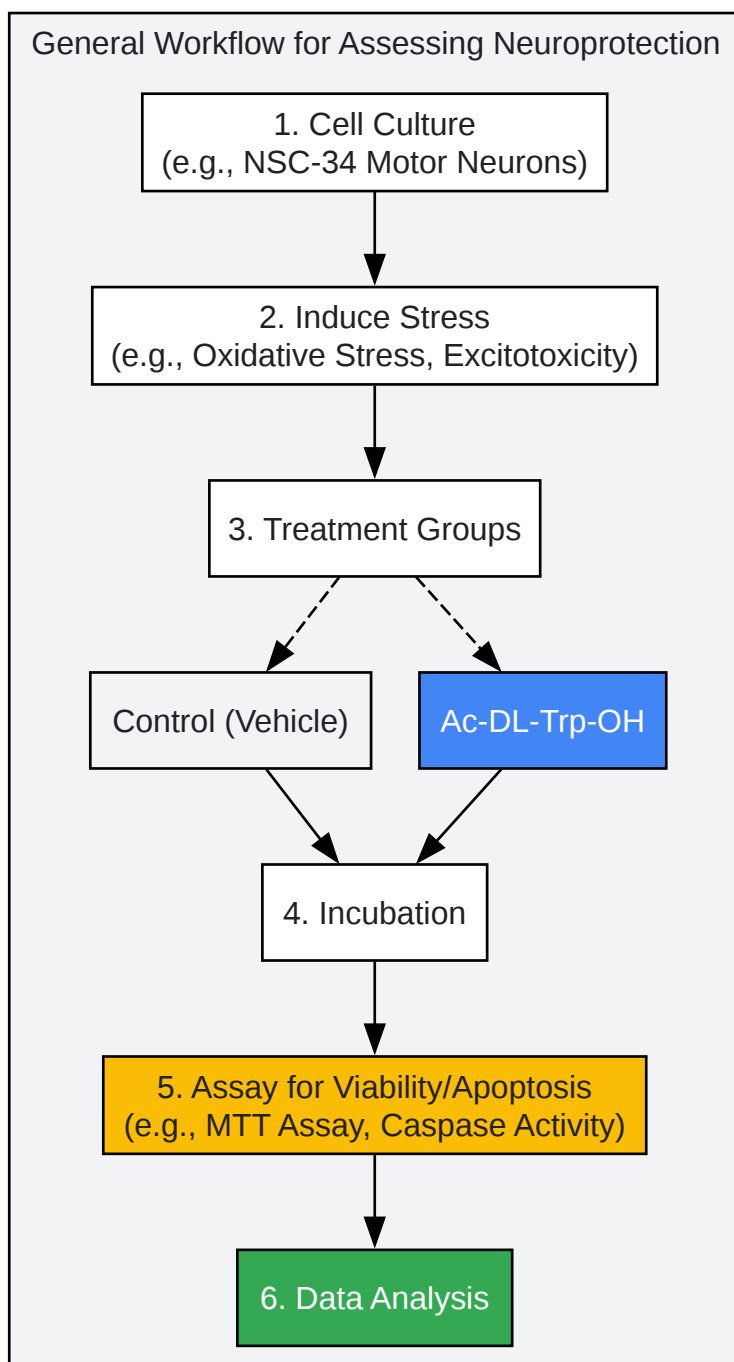
Neuroprotective Effects

Research has shown that L-NAT, a component of **Ac-DL-Trp-OH**, can rescue neuronal cells from death in models of amyotrophic lateral sclerosis (ALS), a progressive neurodegenerative disease.^[11] The D-isomer, in contrast, shows no protective effect.^[11] The neuroprotective mechanism of L-NAT is multi-faceted:

- **Mitochondrial Pathway Inhibition:** L-NAT is an inhibitor of mitochondrial cytochrome c release.^[11] This action prevents the downstream activation of apoptotic pathways.
- **Caspase Inhibition:** It effectively inhibits the activation of caspase-1, caspase-9, and caspase-3, key executioners of apoptosis.^[11]
- **Anti-inflammatory Action:** L-NAT inhibits the secretion of the pro-inflammatory cytokine IL-1 β and Substance P, a neuropeptide involved in inflammation and pain signaling.^[11] This effect is believed to be mediated through interaction with the neurokinin-1 receptor (NK-1R).^[11]
- **Proteasome Function:** The compound helps restore the function of proteasomes, which are crucial for cellular protein degradation and quality control.^[11]







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